

Personal protective equipment for handling tert-butyl N-(1-cyanoethyl)carbamate

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Compound of Interest

Compound Name: *tert*-butyl N-(1-cyanoethyl)carbamate

Cat. No.: B131862

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Essential Safety and Handling Guide for Tert-Butyl N-(1-cyanoethyl)carbamate

Disclaimer: No specific Safety Data Sheet (SDS) was located for **tert-butyl N-(1-cyanoethyl)carbamate** (CAS 150036-33-8). The following guidance is synthesized from safety data for structurally similar compounds, including other tert-butyl carbamates and nitriles. It is imperative to handle this chemical with caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **tert-butyl N-(1-cyanoethyl)carbamate**. The following procedural steps are designed to ensure safe operational handling and disposal.

Hazard Identification and Engineering Controls

While specific toxicity data for **tert-butyl N-(1-cyanoethyl)carbamate** is not readily available, compounds with carbamate and nitrile functionalities can present significant health risks. Potential hazards include:

- Inhalation: May be harmful if inhaled and could cause respiratory tract irritation.[\[1\]](#)

- Skin Contact: May be harmful if absorbed through the skin and can cause skin irritation.[[1](#)]
- Eye Contact: May cause serious eye irritation or damage.[[1](#)]
- Ingestion: May be harmful if swallowed.[[1](#)]

Engineering Controls:

- Always handle this compound in a well-ventilated area.
- Use of a certified chemical fume hood is required for all procedures involving the handling of this substance to minimize inhalation exposure.[[2](#)]
- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[[3](#)]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory to prevent exposure through all potential routes.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne particles.
Hand Protection	Nitrile rubber gloves. Inspect for tears or holes before each use.	Provides a barrier against skin contact. Contaminated gloves should be disposed of immediately after use in accordance with applicable laws and good laboratory practices. [1]
Body Protection	A buttoned, long-sleeved laboratory coat.	Prevents contamination of personal clothing and minimizes skin exposure.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates may be necessary for operations with a high potential for aerosol or dust generation, or in the event of a ventilation failure.	Prevents inhalation of harmful vapors or dust.

Operational and Handling Plan

Adherence to a strict operational plan is crucial for the safe handling of **tert-butyl N-(1-cyanoethyl)carbamate**.

Step 1: Preparation

- Before beginning any work, ensure all necessary PPE is available and in good condition.
- Verify that the chemical fume hood is functioning correctly.
- Have all necessary equipment and reagents for the experiment prepared and within easy reach inside the fume hood to minimize movement in and out of the containment area.

Step 2: Handling

- Avoid direct contact with the chemical. Use spatulas and other appropriate tools for transfer.
- If the compound is a solid, be mindful of dust generation. Handle it gently to minimize the creation of airborne particles.
- Keep containers tightly closed when not in use.

Step 3: Post-Handling

- Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.

Spill Response Plan

In the event of a spill, immediate and appropriate action is required to mitigate exposure and environmental contamination.

Step 1: Evacuate and Alert

- Immediately alert others in the vicinity of the spill.
- If the spill is large or involves a highly volatile substance, evacuate the immediate area.

Step 2: Assess and Contain

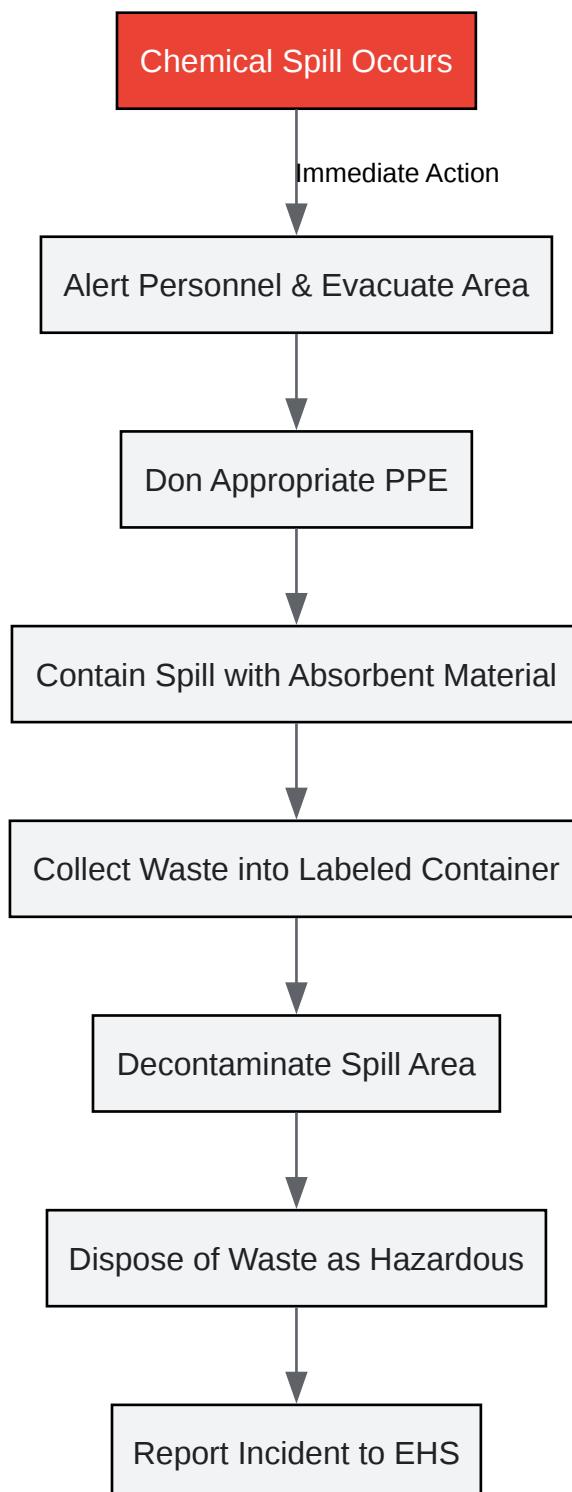
- From a safe distance, assess the extent of the spill.
- If safe to do so, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent.

Step 3: Clean-up

- Wearing appropriate PPE, carefully collect the absorbent material and spilled substance using non-sparking tools.
- Place the collected waste into a clearly labeled, sealed container for hazardous waste disposal.

Step 4: Decontaminate

- Decontaminate the spill area with an appropriate solvent, followed by soap and water.
- Collect all decontamination materials for disposal as hazardous waste.



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Caption: Workflow for handling a chemical spill.

Disposal Plan

Proper disposal of **tert-butyl N-(1-cyanoethyl)carbamate** and any contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

- Chemical Waste: Unused or waste chemical should be collected in a designated, clearly labeled, and sealed container for hazardous waste.
- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, absorbent pads, and weighing papers, must be disposed of as hazardous waste.
- Disposal Method: All waste must be disposed of through a licensed professional waste disposal service.^[1] Do not dispose of this chemical down the drain or in the regular trash.

Quantitative Data

The following data is for a structurally similar compound, tert-butyl carbamate, and should be used as an estimate only.

Property	Value
Molecular Formula	C5H11NO2
Molecular Weight	117.15 g/mol
Melting Point	105 - 109 °C (221 - 228.2 °F) ^[4]
Boiling Point	No information available
Flash Point	No information available
Solubility	Insoluble in water ^[4]

Note: This data is for tert-butyl carbamate and may not accurately represent the properties of **tert-butyl N-(1-cyanoethyl)carbamate**.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
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